

Butyl dihydrogen phosphate molecular structure and formula

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Compound of Interest

Compound Name: *Butyl dihydrogen phosphate*

Cat. No.: B039005

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An In-depth Technical Guide to **Butyl Dihydrogen Phosphate**

This technical guide provides a comprehensive overview of **butyl dihydrogen phosphate**, an organophosphate compound of interest to researchers, scientists, and professionals in drug development. This document details its molecular structure, physicochemical properties, and relevant experimental protocols.

Molecular Structure and Chemical Formula

Butyl dihydrogen phosphate, also known as monobutyl phosphate or n-butyl acid phosphate, is an ester of phosphoric acid and n-butanol.^[1] The central phosphorus atom is bonded to one butoxy group (-OCH₂CH₂CH₂CH₃) and two hydroxyl groups (-OH), with a double bond to one oxygen atom. This structure gives it the properties of a monoalkyl phosphate ester.

Chemical Formula: C₄H₁₁O₄P^{[2][3][4][5][6]}

Synonyms: Acid butyl phosphate, Butyl acid phosphate, mono-n-butylphosphoric acid, Phosphoric acid, monobutyl ester.^{[3][4][7]}

Canonical SMILES: CCCCOP(=O)(O)O^{[2][4]}

InChI Key: BNMJSBUIDQYHIN-UHFFFAOYSA-N^[4]

Physicochemical Properties

Butyl dihydrogen phosphate is a colorless to light brown liquid.^[4] It is corrosive to metals and tissues.^[4] The key quantitative data for this compound are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Weight	154.10 g/mol ^{[2][4][5]}
CAS Number	1623-15-0 ^{[2][5][6][7]}
Density	1.283 g/cm ³ ^[2]
Boiling Point	272.5 °C at 760 mmHg ^[2]
Flash Point	118.6 °C ^[2]
pKa (Predicted)	1.97 ± 0.10 ^{[2][4]}
LogP	0.89580 ^[2]
Hydrogen Bond Donor Count	2 ^{[2][4]}
Hydrogen Bond Acceptor Count	4 ^{[2][4]}
Rotatable Bond Count	4 ^{[2][4]}
Topological Polar Surface Area	66.8 Å ² ^[4]

Experimental Protocols

Synthesis of n-Butyl Phosphate Mono- and Di-esters

A method for synthesizing a mixture of n-butyl phosphate mono- and di-esters involves the reaction of n-butanol with phosphorus pentoxide, polyphosphoric acid, and phosphorous acid.^[8]

Materials:

- n-Butanol
- Phosphorus pentoxide (P₂O₅)

- Polyphosphoric acid
- Phosphorous acid

Procedure:[8]

- Add 400 kg of n-butanol to a reactor and purge with nitrogen gas.
- While stirring, add 0.4 kg of phosphorous acid and continue to stir until it is completely dissolved.
- Slowly add 20 kg of polyphosphoric acid in a fine stream and stir until the mixture is uniform.
- Add 220 kg of phosphorus pentoxide in batches. Use cooling water to maintain the temperature inside the reactor at or below 50°C.
- After the addition of phosphorus pentoxide is complete, stir until the mixture is uniform.
- Add another 0.4 kg of phosphorous acid and maintain the reaction at 40-45°C for 30 minutes.
- Heat the reactor to 65-70°C and maintain the reaction for 16 hours.
- Cool the mixture to below 30°C and filter. The resulting transparent, viscous liquid is the target product mixture of n-butyl phosphate mono- and di-esters.

Generalized Synthesis of a Monoalkyl Phosphate Ester

A general method for the phosphorylation of an alcohol to produce a monoalkyl phosphate involves the use of phosphoryl chloride (POCl_3).[9]

Materials:[9]

- Anhydrous Alcohol (e.g., tert-Butanol)
- Phosphoryl chloride (POCl_3)
- Anhydrous non-nucleophilic base (e.g., pyridine)

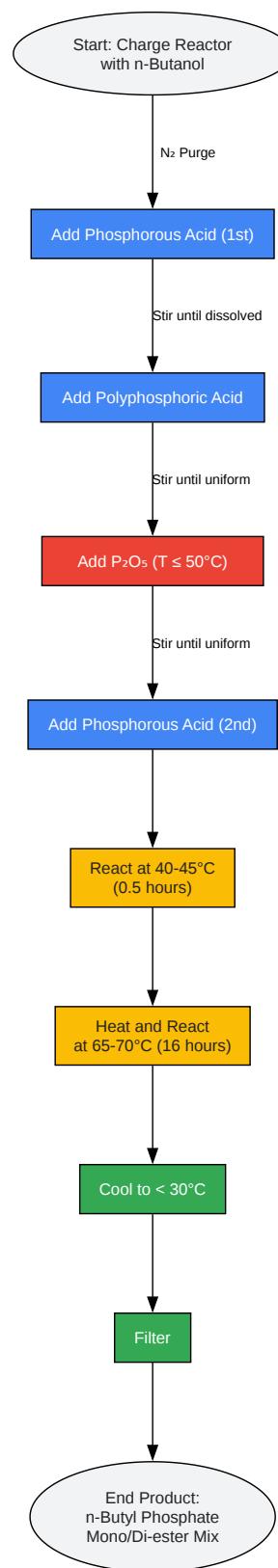
- Anhydrous aprotic solvent (e.g., dichloromethane - DCM)

Procedure:[9]

- Dissolve the anhydrous alcohol and the base in the anhydrous solvent within a flask equipped for inert atmosphere conditions.
- Cool the solution in an ice bath.
- Slowly add phosphoryl chloride to the cooled solution while stirring.
- Allow the reaction to proceed at a controlled temperature until completion, monitored by a suitable technique like TLC.
- Upon completion, quench the reaction by carefully adding water or an aqueous acid solution.
- Perform an aqueous workup to separate the product. This typically involves extraction with an organic solvent.
- The organic layers are combined, dried over an anhydrous salt (e.g., Na_2SO_4), filtered, and the solvent is evaporated.
- The crude product is then purified using a suitable method such as column chromatography or recrystallization.

Visualized Experimental Workflow

The following diagram illustrates the key steps in the synthesis of n-butyl phosphate esters as described in the experimental protocol.

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Caption: Workflow for the synthesis of n-butyl phosphate esters.

Applications and Uses

Mono- and di-basic phosphate esters like **butyl dihydrogen phosphate** are classified as anionic surfactants.^{[2][4][5]} A key feature of these compounds is their stability in alkaline conditions, which surpasses that of many other surfactants.^{[2][4][5]} Their properties lend them to a variety of applications, including:

- Wetting agents
- Emulsifiers
- Lubricants
- Coupling agents
- Detergents

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